

Enbucrilate Adhesives vs. Traditional Sutures: A Comparative Analysis of Tensile Strength

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enbucrilate*

Cat. No.: *B1671268*

[Get Quote](#)

In the landscape of surgical wound closure, the choice between tissue adhesives and traditional sutures is a critical one, with implications for healing, cosmetic outcomes, and patient comfort. **Enbucrilate**, a monomer of n-butyl-2-cyanoacrylate, is a prominent tissue adhesive that polymerizes upon contact with tissue surfaces to form a strong bond. This guide provides an objective comparison of the tensile strength of **enbucrilate** bonds and conventional sutures, supported by experimental data to aid researchers, scientists, and drug development professionals in their evaluation of these wound closure technologies.

While **enbucrilate** offers advantages such as rapid application, reduced procedural time, and a microbial barrier, a primary concern revolves around its tensile strength, particularly in comparison to the established reliability of sutures.[1][2][3] Clinical studies often focus on outcomes like wound dehiscence, infection rates, and cosmetic appearance rather than direct mechanical testing.[1][4][5] However, the mechanical performance, specifically the tensile strength, is a crucial factor in ensuring the integrity of wound closure, especially in areas of high tension.

Quantitative Comparison of Bond and Suture Strength

Direct comparative studies measuring the tensile strength of **enbucrilate** and various sutures in a single, controlled experiment are not readily available in the published literature. However, by compiling data from multiple studies, we can construct a comparative overview. It is

important to note that the following data are from different experimental setups and should be interpreted with this in mind.

Table 1: Tensile Strength of Various Suture Materials (Knotted)

| Suture Material (Size) | Mean Failure Load (Newtons) | Standard Deviation (N) |
|-------------------------|-----------------------------|------------------------|
| Glycomer 631 (3-0) | 34.3 | - |
| Polyglyconate (3-0) | 34.2 | - |
| Polypropylene (3-0) | 18.9 | - |
| Silk (3-0) | 12.0 | 0.58 |
| Polyamide (Nylon) (4-0) | 6.0 | 3.0 |
| Polyester (5-0) | 4.2 | 1.32 |

Data compiled from multiple sources.[\[6\]](#)[\[7\]](#)

Table 2: Comparative Strength in Ophthalmic Incisions

| Closure Method | Mean Pressure Withstood (mmHg) | Standard Deviation (mmHg) | Animal Model |
|-------------------------------------|--------------------------------|---------------------------|--------------|
| Enbucrilate (n-butyl cyanoacrylate) | 140 | - | Porcine |
| Suture | 76 | 4 | Porcine |
| Suture | 84 | 2 | Bovine |

This table presents data from a study on clear corneal incisions, where pressure withstood is an indicator of the closure's strength.[\[8\]](#)

The data from ophthalmic studies suggest that in specific applications, **enbucrilate** can provide a stronger seal than sutures.[\[8\]](#) However, for general cutaneous surgery, the tensile strength of

sutures, particularly higher-gauge and certain synthetic polymers, is demonstrably high.[6][7]
The choice of suture material itself has a significant impact on tensile strength.[6]

Experimental Protocols for Tensile Strength Testing

A standardized approach to determining the tensile properties of tissue adhesives and sutures is critical for accurate comparison.

Tensile Strength Testing of Enbucrilate Bonds (Adapted from ASTM F2258)

This protocol outlines a method for determining the tensile strength of a tissue adhesive bond.

1. Substrate Preparation:

- Porcine skin is commonly used as a substrate to mimic human tissue.
- The skin is excised and prepared to standardized dimensions.

2. Incision and Bonding:

- A full-thickness incision is made in the center of the prepared skin sample.
- The edges of the incision are approximated.
- **Enbucrilate** adhesive is applied uniformly to the apposed edges of the incision.
- The bond is allowed to cure for a specified period.

3. Tensile Testing:

- The prepared specimen is mounted onto a tensile testing machine.
- A uniaxial tensile load is applied at a constant rate of displacement until the bond fails.
- The peak load at failure is recorded as the tensile strength of the adhesive bond.

Tensile Strength Testing of Sutures

This protocol describes a method for determining the breaking force of surgical sutures.

1. Suture Preparation:

- Suture materials of a specific type and gauge are selected.
- For knotted configurations, a standardized surgical knot is tied in the center of the suture strand.

2. Mounting:

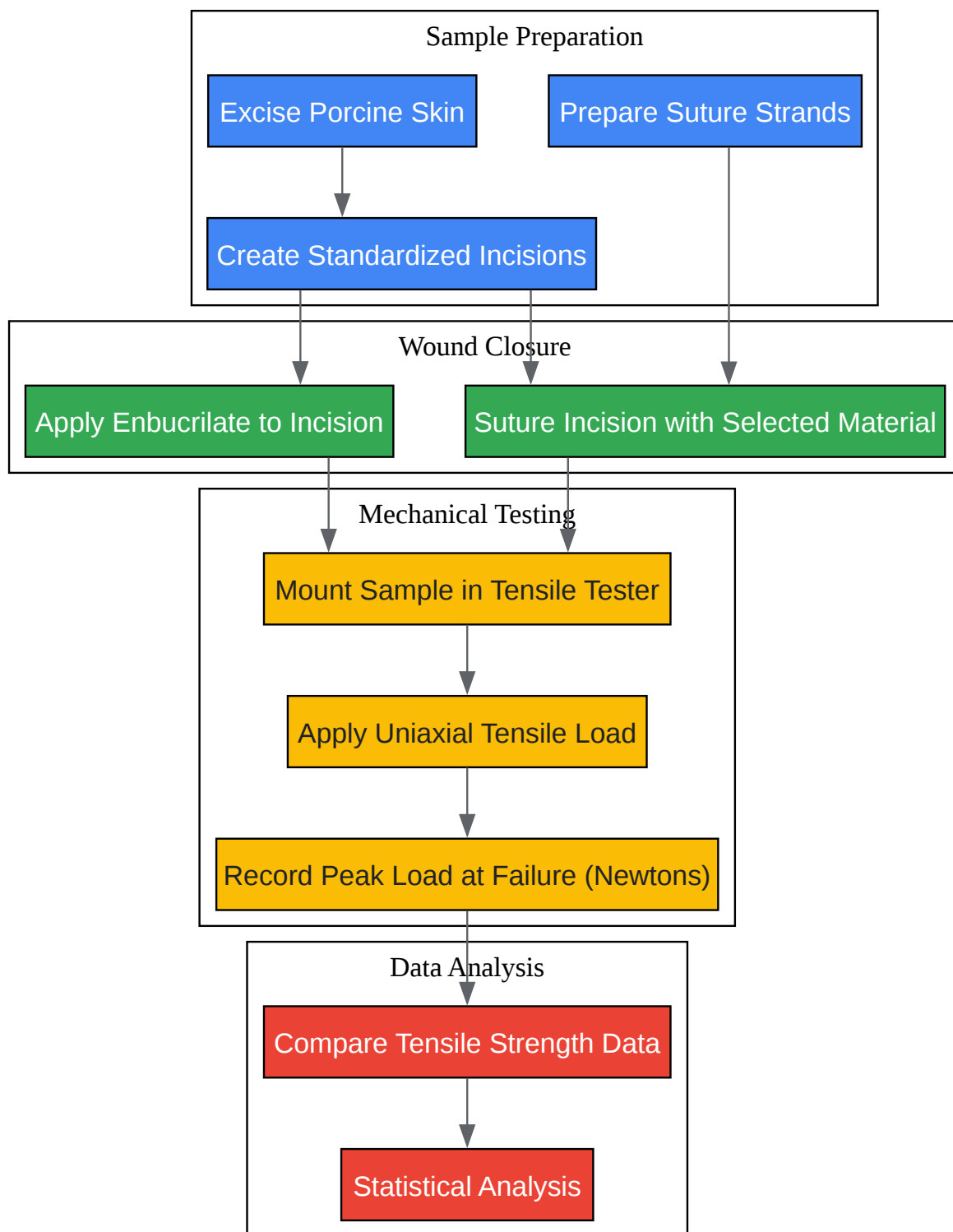
- The suture is secured between the grips of a uniaxial testing machine.

3. Tensile Loading:

- A tensile force is applied to the suture at a constant rate until the suture material ruptures.
- The maximum force sustained by the suture before breaking is recorded as its breaking force.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the comparative tensile strength testing of **enbucrilate** and sutures.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for tensile strength comparison.

Conclusion

The available evidence indicates that while **enbucrilate** is a valuable tool for wound closure with several clinical advantages, its tensile strength may be lower than that of traditional sutures in many applications.[1] The choice of closure method should, therefore, be guided by the specific clinical scenario, particularly the tension on the wound edges. For low-tension wounds, the benefits of **enbucrilate** in terms of speed, patient comfort, and infection barrier may outweigh the need for the superior tensile strength of sutures.[4] In high-tension areas or for deep tissue layers, sutures remain the gold standard due to their robust mechanical properties.[1] Further research involving direct, standardized comparisons of the tensile strength of **enbucrilate** and a wider range of suture materials would be beneficial for providing more definitive guidance to clinicians and researchers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparison between N-butyl cyanoacrylate tissue adhesive and Ethilon nylon sutures in extraoral maxillofacial incisions: A randomized prospective study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. jneonatalurg.com [jneonatalurg.com]
- 5. ijsurgery.com [ijsurgery.com]
- 6. scispace.com [scispace.com]
- 7. Evaluation of Breaking Force of Different Suture Materials Used in Dentistry: An In Vitro Mechanical Comparison - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Enbucrilate Adhesives vs. Traditional Sutures: A Comparative Analysis of Tensile Strength]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1671268#tensile-strength-of-enbucrilate-bonds-compared-to-sutures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com